

Understanding the mechanism of Solvent Black 34 staining

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Compound of Interest

Compound Name: Solvent black 34

Cat. No.: B599347

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Understanding Solvent Black 34: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Solvent Black 34, identified by CAS number 32517-36-5 and C.I. number 12195, is a metal-complex solvent dye.[1][2][3] Primarily utilized in industrial applications such as inks, coatings, and the coloration of plastics and leather, its use as a biological stain in histological or cytological applications is not documented in the reviewed scientific literature.[1][2][4] This technical guide provides a comprehensive overview of the known chemical and physical properties of **Solvent Black 34** and offers a theoretical perspective on its potential staining mechanism based on its chemical structure. It is crucial to note that the information presented herein is based on its industrial applications, and any potential for biological staining is hypothetical and would require empirical validation.

Core Properties of Solvent Black 34

Solvent Black 34 is a bluish-black powder with a chemical formula of $C_{32}H_{18}CrN_6O_8H$ and a molecular weight of 667.53.[5][6][7] It is a monoazo, chromium-complex dye.[2][3] Its defining characteristic is its solubility in a range of organic solvents and its insolubility in water.[8]

Quantitative Data Summary

The following table summarizes the known quantitative properties of **Solvent Black 34**.

Property	Value	Notes
CAS Number	32517-36-5	-
C.I. Number	12195	-
Molecular Formula	C32H18CrN6O8.H	As a chromium complex.
Molecular Weight	667.53 g/mol	-
Appearance	Bluish-black powder	[5]
Heat Resistance	140 - 160°C	[5][6]
Light Fastness	4-5 to 7	On a scale of 1 to 8, where 8 is the highest.
Acid Resistance	5	On a scale of 1 to 5, where 5 is the best.[6]
Alkali Resistance	5	On a scale of 1 to 5, where 5 is the best.[6]

Solubility Profile (g/L):

Solvent	Solubility (g/L)
Ethanol	50
1-Methoxy-2-propanol	100
N-propanol	50
2-Ethoxyethanol	200
Methyl Ethyl Ketone (MEK)	200 - 300
N-Butanol	50
Ethyl Acetate	-
Xylene	-
Ethyl Cellulose	400

Chemical Structure and Synthesis

Solvent Black 34 is synthesized through the diazotization of 2-amino-5-nitrophenol, which is then coupled with Naphthalen-2-ol.[8] This resulting monoazo dye is then converted into a chromium complex, with one chromium atom complexed with two molecules of the dye.[8] The chemical name is Chromate (1-), bis[1-[(2-hydroxy-4-nitrophenyl)azo]-2-naphthalenolate(2-)]-. [9]

Caption: Chemical structure of the **Solvent Black 34** ligand.

Theoretical Staining Mechanism

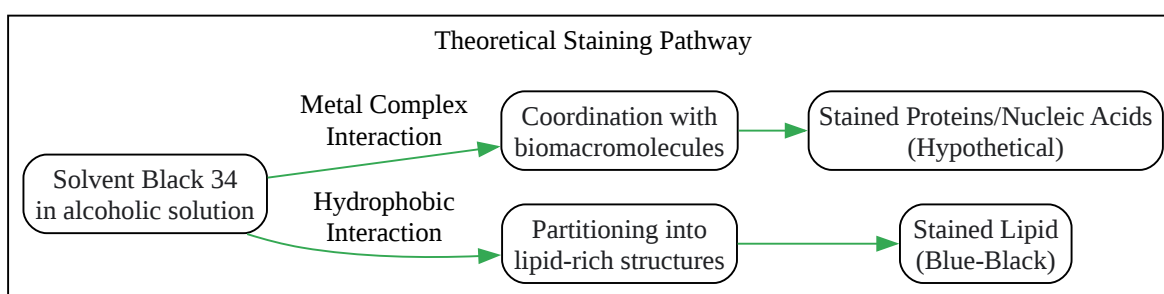
While there is no direct evidence for the use of **Solvent Black 34** as a biological stain, its chemical nature as a metal-complex solvent dye allows for a hypothetical mechanism of action in a histological context.

The staining process would likely be a combination of physical and chemical interactions:

- **Hydrophobic Interactions:** As a "solvent" dye, **Solvent Black 34** is lipophilic. This property would drive its partitioning from a polar solvent (like an alcohol-water mixture) into nonpolar,

lipid-rich structures within a cell or tissue. This is the primary mechanism for lysochrome dyes.

- **Metal Complex Interactions:** The presence of the chromium metal complex introduces the potential for coordination chemistry-based interactions. The metal center could form coordinate bonds with electron-donating groups present in biological macromolecules, such as nitrogen in proteins or phosphate groups in nucleic acids. This could lead to a broader staining profile than a simple lysochrome.



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Caption: Hypothetical staining mechanism of **Solvent Black 34**.

Experimental Protocols

A thorough search of scientific literature and technical databases did not yield any established protocols for the use of **Solvent Black 34** in histological or cytological staining. The protocols available are for its industrial applications, which are not transferable to a biological research setting.

Should researchers wish to investigate the potential of **Solvent Black 34** as a biological stain, they would need to develop and optimize a protocol from first principles. This would involve:

- **Solvent Selection:** Determining an appropriate solvent system that maximizes dye solubility while minimizing tissue damage. Based on its properties, a high-concentration ethanol or propylene glycol solution might be a starting point.

- **Concentration and Incubation Time:** Empirical testing would be required to find the optimal dye concentration and incubation time to achieve sufficient staining without excessive background.
- **Differentiation:** A critical step would be to find a suitable differentiation solution to remove excess, non-specifically bound dye. This would likely be a lower concentration of the primary solvent.
- **Tissue Preparation:** The compatibility of the dye with different fixation methods (e.g., formalin-fixed paraffin-embedded vs. frozen sections) would need to be assessed.

Conclusion

Solvent Black 34 is a well-characterized industrial metal-complex dye with high solubility in organic solvents. There is currently no evidence to support its use as a histological stain. While a theoretical staining mechanism can be proposed based on its chemical properties, any application in a biological context would require extensive validation. Researchers seeking to stain lipids in tissues are advised to use well-established and validated methods with dyes such as Sudan Black B or Oil Red O.

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